

# 10-Formyl Folic Acid-d4: Technical Disposal & Handling Guide[1]

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## Compound of Interest

Compound Name: 10-Formyl Folic Acid-d4

CAS No.: 461426-41-5

Cat. No.: B584502

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## Executive Summary & Core Directive

**10-Formyl Folic Acid-d4** is a stable isotope-labeled internal standard (SIL-IS) used primarily in LC-MS/MS bioanalysis.[1] It is NOT radioactive. The deuterium labeling (d4) alters the mass but does not impart radiological hazards.[2]

The Golden Rule of Disposal: For sub-gram quantities of this standard, the solvent dictates the disposal stream. The **10-Formyl Folic Acid-d4** molecule itself poses negligible toxicity compared to the organic matrices (Methanol, Acetonitrile, DMSO) it is dissolved in.

Immediate Action Plan:

- Solids: Dispose of as Non-Hazardous Chemical Waste (unless mixed with hazardous excipients).[1][2]
- Liquids: Segregate based on the solvent's flashpoint and toxicity (e.g., Flammable Solvents). [2]

- **Stability Warning:** This compound is highly light-sensitive and unstable in acidic pH.[1][2] Waste containers containing high concentrations must be amber-glass or foil-wrapped to prevent uncontrolled degradation into unknown pteridine byproducts.[1][2]

## Chemical Profile & Hazard Assessment

To validate your disposal choice, you must understand the physicochemical behavior of the analyte.[2]

Property	Specification	Operational Implication
Compound Name	10-Formyl Folic Acid-d4	Deuterated internal standard. [1]
Radioactivity	None	Do not place in radioactive waste streams.[1][2]
Stability	Light Sensitive, Thermolabile	Degradation yields p-aminobenzoylglutamate derivatives.[1][2]
pH Sensitivity	Unstable in Acid (< pH 5)	Rapidly deformylates to Folic Acid or 5,10-Methenyl forms. [1][2]
RCRA Status (US)	Not P-Listed or U-Listed	Not classified as "Acutely Hazardous" by EPA.[1][2]
Primary Hazard	Low (Irritant)	Treat as general chemical hygiene concern.[1][2]

## Waste Stream Decision Matrix

The following logic ensures you select the correct waste stream, minimizing cost and regulatory risk.



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Figure 1: Decision Logic for **10-Formyl Folic Acid-d4** Disposal.[1] Blue nodes indicate aqueous paths; Red indicates hazardous/organic paths.[1][2]

## Detailed Disposal Protocols

### Protocol A: Disposal of Expired Solid Stock

Scenario: You have a vial of **10-Formyl Folic Acid-d4** (e.g., 1 mg) that has degraded or expired.[1]

- Do Not Dissolve: There is no need to dissolve the solid to dispose of it.[1][2] Adding solvent increases the waste volume and hazard class.[2]

- Secondary Containment: Place the original vial inside a clear, sealable plastic bag (Zip-lock). This contains any potential breakage.[1][2]
- Labeling: Apply a hazardous waste label.
  - Constituents: "**10-Formyl Folic Acid-d4** (Solid)."[1][2]
  - Hazard:[1] "Irritant" (unless mixed with other hazards).[1][2]
- Stream: Place in the Solid Chemical Waste drum.

## Protocol B: Disposal of Liquid Solutions (Stock & LC-MS Effluent)

Scenario: You have leftover stock solution (e.g., in DMSO or Methanol) or LC-MS waste containing trace standards.[1]

- Identify the Solvent:
  - Methanol/Acetonitrile: Classify as Ignitable Waste (D001).[1][2][3][4]
  - DMSO: Classify as Solvent Waste (often non-regulated by DOT, but regulated by local sewer codes).[1][2]
  - Acidic Buffers (Formic Acid > 0.1%): Classify as Corrosive (D002) if  $\text{pH} \leq 2$ . [1][2]
- Segregation: Pour into the appropriate carboy (e.g., "Halogenated" vs. "Non-Halogenated").
  - Note: **10-Formyl Folic Acid-d4** does not contain halogens (Cl, Br, F) in its core structure, but the "d4" is deuterium.[1] It goes into Non-Halogenated waste unless the solvent (e.g., Dichloromethane) dictates otherwise.[2]
- Light Protection: If the waste container is clear glass, wrap it in foil or store it in a closed cabinet.[1][2]
  - Scientific Rationale: 10-Formyl Folic Acid photo-degrades into pteridines.[1][2] While usually harmless, generating unknown precipitates in waste drums can complicate downstream incineration profiling.[1][2]

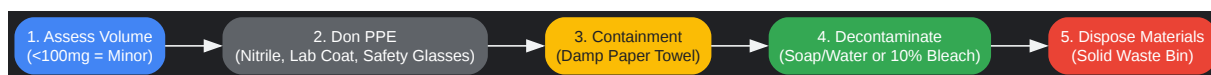
## Protocol C: Empty Vials (The "P-List" Check)

Scenario: You have used the standard and the vial appears empty.

- Regulatory Check: 10-Formyl Folic Acid is not on the EPA P-List (acutely toxic).[1][2]  
Therefore, the container is "RCRA Empty" if:
  - All wastes have been removed using standard practices (pouring/pipetting).[1][2]
  - Less than 3% of the weight remains.[1][2]
- Procedure:
  - Triple rinse the vial with a compatible solvent (e.g., Methanol).[2]
  - Pour rinsate into the Flammable Liquid Waste container.
  - Deface the label on the vial.[2]
  - Dispose of the glass vial in the Glass/Sharps bin.

## Spill Response & Decontamination[1][2]

In the event of a spill (solid powder or high-concentration stock), follow this workflow to prevent tracking and cross-contamination.



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Figure 2: Minor Spill Response Workflow for **10-Formyl Folic Acid-d4**.

Decontamination Chemistry: Folic acid derivatives are soluble in dilute alkali.[1][2][5]

- Recommended Cleaner: Aqueous Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ ) or simple soap and water.  
[1][2]

- Avoid: Strong acids, which may cause precipitation of degradation products that are harder to clean.[1][2]

## References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 135405023, 10-Formylfolic acid.[1][2] Retrieved February 21, 2026 from [Link]
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